

# Methyl Cyclopropanecarboxylate: A Technical Guide

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## Compound of Interest

Compound Name: *Methyl cyclopropanecarboxylate*

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**Methyl cyclopropanecarboxylate** is a versatile organic compound that serves as a crucial building block in the synthesis of a wide array of complex molecules.<sup>[1][2]</sup> Its unique strained three-membered ring structure imparts distinct reactivity, making it an invaluable intermediate in the pharmaceutical, agrochemical, and fine chemical industries.<sup>[1][3]</sup> This technical guide provides an in-depth overview of the core properties, synthesis, and applications of **methyl cyclopropanecarboxylate**.

## Core Properties

**Methyl cyclopropanecarboxylate** is a colorless liquid with a characteristic ester-like, fruity odor.<sup>[2][3]</sup> It is an ester derivative of cyclopropanecarboxylic acid.<sup>[1]</sup>

## Physicochemical Properties

A summary of the key physicochemical properties of **methyl cyclopropanecarboxylate** is presented in the table below. These properties are essential for its handling, storage, and application in various chemical reactions.

Property	Value	Source(s)
Molecular Formula	C <sub>5</sub> H <sub>8</sub> O <sub>2</sub>	[1][2][3]
Molecular Weight	100.12 g/mol	[1][3][4]
CAS Number	2868-37-3	[1][3][4]
Appearance	Colorless liquid	[1][3]
Boiling Point	107-109°C	[1][3]
119°C / 764 mmHg	[4][5][6]	
Density	0.984 g/cm <sup>3</sup>	[1]
0.985 g/mL at 25°C	[4][5][6]	
1.004 g/cm <sup>3</sup>	[3]	
Refractive Index	n <sub>20/D</sub> 1.419	[4]
Flash Point	64°F (17.8°C)	[5]
Autoignition Temperature	435°C	[4]
Solubility	Slightly soluble in water; miscible with most organic solvents such as ethanol, ether, and chloroform.	[1][3]

## Spectroscopic Data

Spectroscopic data is critical for the identification and characterization of **methyl cyclopropanecarboxylate**.

Spectrum Type	Description	Source(s)
<sup>1</sup> H NMR	Spectra available in CDCl <sub>3</sub> .	[7]
IR Spectra	FTIR, ATR-IR, and vapor phase IR spectra are available.	[8]

## Synthesis and Experimental Protocols

**Methyl cyclopropanecarboxylate** can be synthesized through various routes, often utilizing readily available starting materials. The choice of synthetic pathway can depend on factors such as cost, scalability, and desired purity.

### Common Synthetic Routes

Several methods for the industrial and laboratory-scale synthesis of **methyl cyclopropanecarboxylate** have been reported. These include:

- From  $\gamma$ -Butyrolactone: This method involves the ring-opening of  $\gamma$ -butyrolactone followed by cyclization. One approach utilizes dimethyl sulfate for ester exchange and ring-opening, followed by cyclization under strongly alkaline conditions.[5][9] Another variation involves converting  $\gamma$ -butyrolactone to 4-chlorobutyric acid, followed by esterification with methanol and subsequent cyclization of the resulting methyl 4-chlorobutyrate.[10]
- From Methyl 4-Chlorobutyrate: The direct cyclization of methyl 4-chlorobutyrate using a strong base like sodium methoxide is a common industrial method.[9][11]
- From Methyl Acetate and 1,2-Dihaloethane: A nucleophilic substitution reaction between methyl acetate and a 1,2-dihaloethane under alkaline conditions can yield **methyl cyclopropanecarboxylate** with high efficiency.[5]

### Detailed Experimental Protocol: Synthesis from Methyl 4-Chlorobutyrate

This protocol describes a common laboratory-scale synthesis of **methyl cyclopropanecarboxylate** via the cyclization of methyl 4-chlorobutyrate.

Materials:

- Methyl 4-chlorobutyrate
- Potassium carbonate
- Xylene

Procedure:[5]

- In a clean reaction flask, add potassium carbonate (800-1200g) and xylene (800-900g).
- Slowly add methyl 4-chlorobutyrate (740-920g) to the mixture while maintaining the temperature between 85-100°C.
- After the addition is complete, maintain the reaction mixture at 85-100°C for 1-5 hours.
- Cool the mixture to below 30-50°C and filter to remove solids.
- The resulting filtrate is then distilled to obtain pure **methyl cyclopropanecarboxylate**. The xylene can be recovered for reuse.

This method reports a yield of 90-98%.[\[5\]](#)

## Synthetic Utility and Applications

The strained cyclopropane ring in **methyl cyclopropanecarboxylate** makes it a reactive and versatile intermediate in organic synthesis.[\[1\]](#) It readily participates in ring-opening reactions and cross-coupling reactions, allowing for the introduction of the cyclopropyl moiety into more complex molecular architectures.[\[1\]](#)

This reactivity is highly valued in the following sectors:

- **Pharmaceuticals:** It serves as a key building block for the synthesis of active pharmaceutical ingredients (APIs).[\[1\]](#)[\[3\]](#) The cyclopropyl group can enhance the metabolic stability and binding affinity of drug candidates.[\[1\]](#) It is used in the synthesis of inhibitors for enzymes like MAP kinase p38 $\alpha$ .[\[4\]](#)
- **Agrochemicals:** **Methyl cyclopropanecarboxylate** is utilized in the production of various agrochemicals, including insecticides, herbicides, and fungicides.[\[3\]](#)
- **Fine Chemicals and Research:** It is employed in the development of new synthetic methodologies and the production of novel cyclopropane-containing compounds for various research applications.[\[3\]](#)

## Safety and Handling

**Methyl cyclopropanecarboxylate** is a highly flammable liquid and vapor.[1] It can cause skin and serious eye irritation and may cause respiratory irritation.[1]

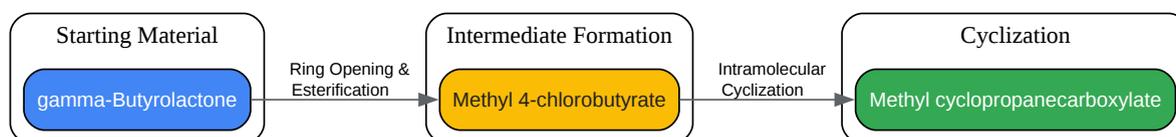
Hazard Statements:[1]

- H225: Highly flammable liquid and vapor.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, should be worn when handling this chemical. It should be stored in a cool, well-ventilated area away from sources of ignition.

## Logical Workflow for Synthesis

The following diagram illustrates a generalized workflow for the synthesis of **methyl cyclopropanecarboxylate** from a common starting material,  $\gamma$ -butyrolactone.



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Caption: Synthesis workflow from  $\gamma$ -butyrolactone.

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## References

- 1. Methyl Cyclopropane Carboxylate: A Comprehensive Overview - Ketone Pharma [ketonepharma.com]
- 2. CAS 2868-37-3: Methyl cyclopropanecarboxylate | CymitQuimica [cymitquimica.com]
- 3. Methyl cyclopropane carboxylate CAS 2868-37-3 [ketonepharma.com]
- 4. Methyl cyclopropane carboxylate | 2868-37-3 [chemicalbook.com]
- 5. Page loading... [wap.guidechem.com]
- 6. Methyl cyclopropane carboxylate CAS#: 2868-37-3 [m.chemicalbook.com]
- 7. Methyl cyclopropane carboxylate(2868-37-3) 1H NMR spectrum [chemicalbook.com]
- 8. Methyl cyclopropanecarboxylate | C<sub>5</sub>H<sub>8</sub>O<sub>2</sub> | CID 76122 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. CN111499508B - Preparation method of methyl cyclopropanecarboxylate - Google Patents [patents.google.com]
- 10. "Processes For The Preparation Of Cyclopropanecarboxylic Acid" [quickcompany.in]
- 11. CN107673973B - Preparation method of cyclopropylamine intermediate methyl cyclopropanecarboxylate - Google Patents [patents.google.com]
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